

Cloxyfonac's Impact on Tomato Cultivars: A Comparative Analysis

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Compound of Interest

Compound Name: Cloxyfonac

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Cloxyfonac, a synthetic auxin, is a potent plant growth regulator known for its efficacy in enhancing fruit set and overall yield in various tomato (*Solanum lycopersicum* L.) cultivars. This guide provides a comparative analysis of **Cloxyfonac**'s performance, supported by experimental data, and contrasts its effects with other plant growth regulators. Detailed experimental protocols and visualizations of the underlying signaling pathways are included to facilitate a comprehensive understanding for research and development applications.

Performance of Cloxyfonac in Different Tomato Cultivars

Cloxyfonac, often available as 4-chlorophenoxyacetic acid (4-CPA), has demonstrated significant positive effects on the yield and fruit characteristics of several tomato cultivars. Its application can mitigate the adverse effects of suboptimal environmental conditions, such as low night temperatures, which can otherwise hinder fruit development.

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the effect of **Cloxyfonac** (4-CPA) on different tomato cultivars.

Table 1: Effect of 4-CPA on Yield of Different Tomato Cultivars

Cultivar	4-CPA Concentration (ppm)	Application Method	Yield Increase (%)	Reference
Red Deuce	Not Specified	Not Specified	Significant increase in marketable fruits	[1]
Better Boy	Not Specified	Not Specified	Significant increase in marketable fruits	[1]
Saandal	75 (double spray)	Foliar Spray	87% (under low night temperature)	[2][3]
Sahel	75 (double spray)	Foliar Spray	Significant increase	[2][3]
Fantastic (F-144)	60 (applied twice)	Flower Spray	Highest yield per plant	[4]
LST-6	75	Foliar Spray	Overall improvement in yield	[5][6]
Punjab Varkha Bahar-4	75	Foliar Spray	Overall improvement in yield	[5][6]

Table 2: Effect of 4-CPA on Fruit Set and Other Yield Components

Cultivar	4-CPA Concentration (ppm)	Parameter	Effect	Reference
Red Deuce	Not Specified	Fruit Set	Increased	[1]
Better Boy	Not Specified	Fruit Set	Increased	[1]
Greenhouse Tomato	30	Fruit Set	72.50%	
Greenhouse Tomato	30	Fruits per Cluster	5.80	
Greenhouse Tomato	30	Number of Fruits per Plant	58	
Saandal	75 (double spray)	Yield per Cluster	Increased	[2] [3]
Sahel	75 (double spray)	Yield per Cluster	Increased	[2] [3]

Comparison with Other Plant Growth Regulators

While **Cloxyfonac** is effective, other plant growth regulators like Gibberellic Acid (GA3) and Naphthalene Acetic Acid (NAA) are also used in tomato cultivation to improve growth and yield.

Table 3: Comparative Effects of Different Plant Growth Regulators on Tomato

Plant Growth Regulator	Typical Concentration	Primary Effects	Reference
Cloxyfonac (4-CPA)	15-75 ppm	Enhances fruit set, induces parthenocarp, increases fruit size and yield.	[5] [6] [7]
Gibberellic Acid (GA3)	25-90 ppm	Promotes stem elongation, flowering, and can improve fruit set.	[8] [9]
Naphthalene Acetic Acid (NAA)	20-75 ppm	Improves fruit set, size, and overall yield.	[8] [9]

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following are generalized protocols based on the cited literature for the application of **Cloxyfonac** and other growth regulators.

Protocol 1: Foliar Application of 4-CPA for Enhanced Yield under Low Temperatures

- Plant Material: Tomato cultivars 'Saandal' and 'Sahel'.
- Growth Conditions: Greenhouse with controlled temperature settings to simulate low night temperatures (2-7.5°C and 12.5-23°C).[\[2\]](#)[\[3\]](#)
- Preparation of 4-CPA Solution: Prepare aqueous solutions of 4-CPA at concentrations of 0 (control), 25, 50, and 75 ppm.
- Application:
 - Single Spray: Apply the respective 4-CPA solutions as a foliar spray to the entire plant at the flowering stage.

- Double Spray: Apply the first spray at the onset of flowering and a second spray 15 days later.
- Data Collection: Measure yield per plant, yield per cluster, number of fruits per cluster, fruit weight, and fruit diameter at the time of harvest.^{[2][3]}

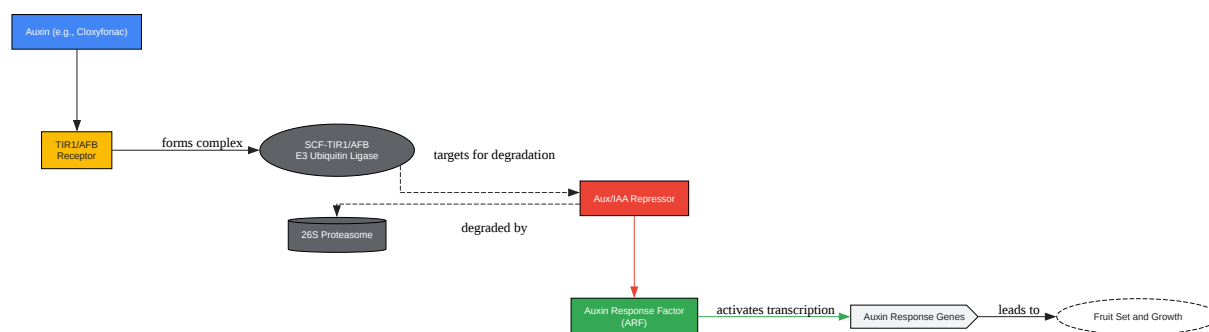
Protocol 2: Inflorescence Dipping with 4-CPA in Greenhouse Tomatoes

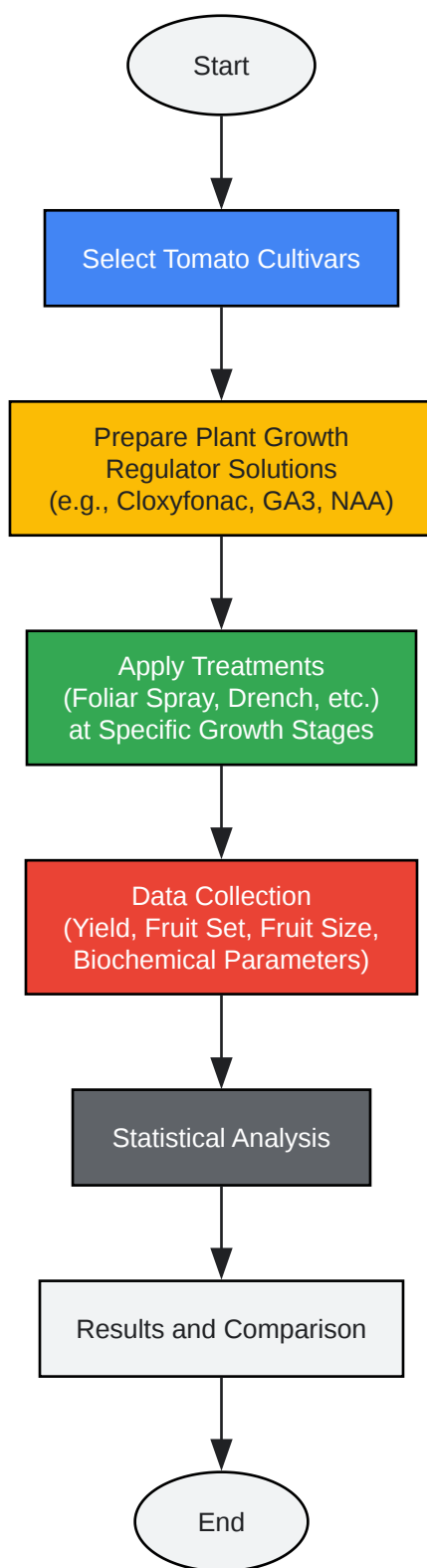
- Plant Material: Greenhouse tomato variety.
- Growth Conditions: Standard greenhouse conditions.
- Preparation of 4-CPA Solution: Prepare a 30 ppm aqueous solution of 4-CPA.
- Application: Dip the entire inflorescence (flower cluster) into the 30 ppm 4-CPA solution.
- Data Collection: Record fruit set percentage, number of fruits per cluster, and total number of fruits per plant.

Signaling Pathways and Experimental Workflow

Auxin Signaling Pathway

Cloxyfonac, as a synthetic auxin, exerts its effects by modulating the plant's natural auxin signaling pathway. This pathway is crucial for various developmental processes, including fruit initiation and growth.^{[10][11][12]}





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References

- 1. researchgate.net [researchgate.net]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
- 3. researcherslinks.com [researcherslinks.com]
- 4. THE EFFECTS OF 4-CPA IN TOMATO GROWING IN GREENHOUSE ON THE FRUIT SET, QUALITY AND AMOUNT OF 4-CPA RESIDUE IN FRUITS | International Society for Horticultural Science [ishs.org]
- 5. horticultureresearch.net [horticultureresearch.net]
- 6. horticultureresearch.net [horticultureresearch.net]
- 7. Application of 4-CPA or ethanol enhances plant growth and fruit quality of phyA mutant under heat stress - PMC [pmc.ncbi.nlm.nih.gov]
- 8. agronomyjournals.com [agronomyjournals.com]
- 9. researchgate.net [researchgate.net]
- 10. Four Class A AUXIN RESPONSE FACTORs Promote Tomato Fruit Growth - Lifeasible [lifeasible.com]
- 11. The role of auxin and gibberellin in tomato fruit set - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. academic.oup.com [academic.oup.com]
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